

Suc-Ala-Ala-Pro-Gly-pNA stock solution preparation

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Compound Focus: Suc-Ala-Ala-Pro-Gly-pNA

Cat. No.: S12867471

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FAQs on Peptide-pNA Substrate Handling

Q1: What is the typical molecular weight for calculating molar concentration? For accurate molarity calculations, use the molecular weight provided by the manufacturer's Certificate of Analysis (CoA) for your specific lot. If unavailable, the theoretical molecular weights of common substrates can be used as a guide. Note that the weight for **Suc-Ala-Ala-Pro-Gly-pNA** was not found, but here are examples of similar compounds:

Compound Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)
Suc-Ala-Ala-Pro-Glu-pNA	108929-37-9	C ₂₆ H ₃₄ N ₆ O ₁₁	606.58 [1]
Suc-Ala-Ala-Pro-Leu-pNA	70968-04-6	C ₂₇ H ₃₈ N ₆ O ₉	590.63 [2]
Suc-Ala-Glu-Pro-Phe-pNA	128802-76-6	C ₃₂ H ₃₈ N ₆ O ₁₁	682.68 [3] [4]

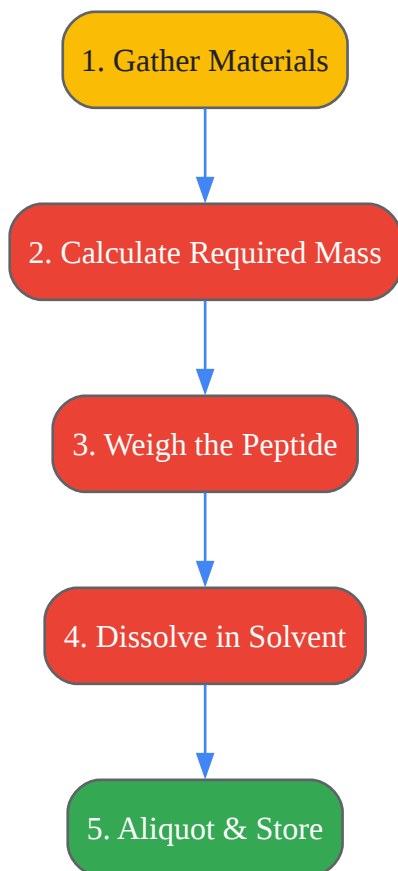
Q2: Which solvent should I use to prepare the stock solution? These substrates are typically soluble in **Dimethyl Sulfoxide (DMSO)** or **deionized water**. DMSO is a common choice for preparing high-concentration stock solutions (e.g., 10-100 mM) due to its excellent solubilizing properties. A recommended starting point is to use anhydrous DMSO to minimize hydrolysis during storage [3] [4].

Q3: What are the best practices for storage? To ensure stability:

- **Temperature:** Store the lyophilized powder and prepared stock solutions at **-20°C or below** [2] [3].
- **Light:** Protect from light, as the p-nitroaniline group is light-sensitive.
- **Moisture:** Keep the powder desiccated. Aliquot stock solutions to avoid repeated freeze-thaw cycles.
- **Duration:** While the powder is stable for years when stored properly, stock solutions in DMSO are best used within a few months.

Experimental Protocol: Stock Solution Preparation

The following workflow outlines the general procedure for preparing a stock solution of a peptide-pNA substrate.



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Detailed Method:

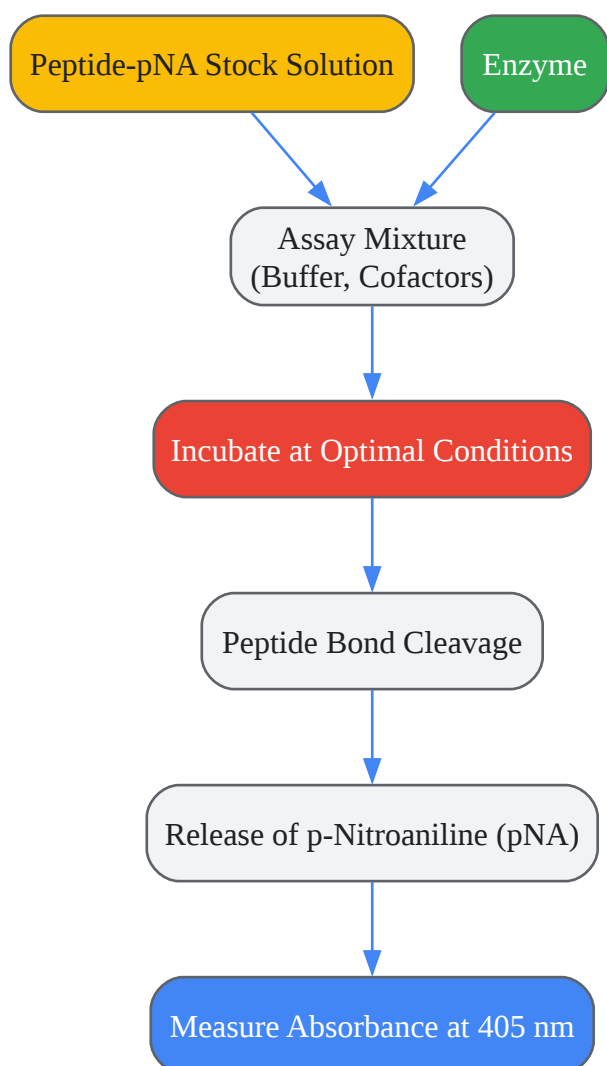
- **Gather Materials:** Ensure you have the peptide-pNA substrate, a high-quality anhydrous solvent (e.g., DMSO), a precision balance, a volumetric flask or microcentrifuge tubes, and pipettes.
- **Calculate Required Mass:** Determine the mass of peptide needed for your desired stock solution volume and concentration using the formula: > **Mass (mg) = Desired Concentration (mM) × Volume (mL) × Molecular Weight (g/mol)**
- **Weigh the Peptide:** Bring the peptide vial to room temperature in a desiccator to prevent condensation. Accurately weigh the calculated mass.
- **Dissolve in Solvent:** Transfer the peptide to a suitable container and add the correct volume of solvent. Vortex gently until fully dissolved. The solution should be clear and yellow.
- **Aliquot and Store:** Immediately divide the solution into small, single-use aliquots. Label them with the date, concentration, and your initials, then store at **-20°C or lower**.

Troubleshooting Guide

Problem	Possible Cause	Solution
Unexpectedly low absorbance after cleavage	• Substrate solution degraded due to improper storage	• Prepare a fresh aliquot of stock solution.
Incorrect concentration due to calculation error	• Prepare a fresh aliquot of stock solution.	• Double-check molecular weight and calculations.
Substrate does not fully dissolve	• Poor solvent choice	• Use anhydrous DMSO for better solubility.
Concentration too high	• Use anhydrous DMSO for better solubility.	• Prepare a more dilute stock solution.
High background signal (no enzyme control)	• Spontaneous hydrolysis of substrate	• Use fresh, high-purity solvents and clean labware.
	• Contaminated solvent or equipment	• Ensure solvent is anhydrous and pH is appropriate.
		• Use fresh, high-purity solvents and clean labware.

Application Workflow in Enzymatic Assays

This diagram illustrates how the prepared stock solution is typically used in an activity assay for an enzyme like Pin1 or a glutamyl endopeptidase.



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References

1. - Suc - Ala - Ala -Glu- Pro | CAS#:108929-37-9 | Chemsrvc pNA [chemsrc.com]
2. - Suc - Ala - Ala -Leu- Pro | CAS#:70968-04-6 | Chemsrvc pNA [chemsrc.com]
3. - Suc -Glu- Ala -Phe- Pro peptide pNA [novoprolabs.com]

4. - Suc -Glu- Ala -Phe- Pro | CAS 128802-76-6 | SCBT - Santa Cruz... pNA [scbt.com]

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